

molecular formula and molecular weight of cesium bicarbonate

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Compound of Interest

Compound Name: Cesium bicarbonate

Cat. No.: B3423337

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Cesium Bicarbonate: Molecular Composition and Weight

Cesium bicarbonate, an inorganic compound, possesses the molecular formula CHCsO_3 .^[1] It is also commonly represented as CsHCO_3 .^[2] This compound is utilized in the synthesis of other cesium salts, although cesium carbonate is more frequently employed for this purpose.^[1]

Molecular Weight

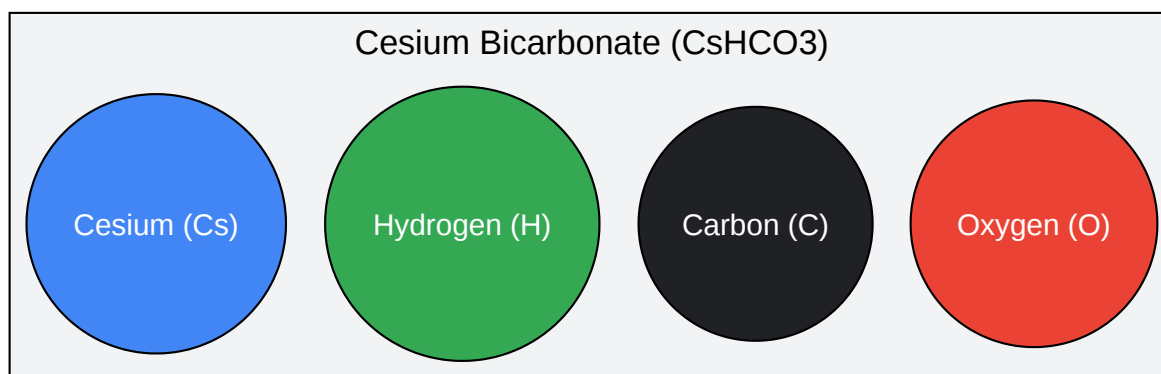
The molecular weight of **cesium bicarbonate** is approximately 193.92 g/mol.^{[2][3]} A detailed breakdown of the molecular weight is provided in the table below, calculated from the atomic weights of its constituent elements.

Element	Symbol	Count	Atomic Weight (amu)	Total Weight (amu)
Cesium	Cs	1	132.905	132.905
Hydrogen	H	1	1.008	1.008
Carbon	C	1	12.011	12.011
Oxygen	O	3	15.999	47.997
Total			193.921	

Atomic weights are based on conventional values.

The elemental composition of **cesium bicarbonate** is visually represented in the following diagram, illustrating the constituent atoms that form the compound.

Elemental Composition of Cesium Bicarbonate



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Elemental composition of **Cesium Bicarbonate**.

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References

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- 2. Caesium bicarbonate - Wikipedia [en.wikipedia.org]
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